

Application Notes and Protocols: Combining FD-1080 Free Acid with Other Imaging Modalities

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *FD-1080 free acid*

Cat. No.: *B15552502*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

FD-1080 is a near-infrared (NIR) II fluorophore with excitation and emission maxima at approximately 1064 nm and 1080 nm, respectively.^[1] Its operation within the NIR-II window (1000-1700 nm) allows for deep tissue penetration and high-resolution imaging due to reduced photon scattering and minimal tissue autofluorescence.^{[2][3]} The quantum yield of FD-1080 can be significantly enhanced from 0.31% to 5.94% when complexed with fetal bovine serum (FBS), making it a promising candidate for various in vivo imaging applications.^{[1][4]}

The integration of FD-1080-based fluorescence imaging with other modalities such as Magnetic Resonance Imaging (MRI), Positron Emission Tomography (PET), and Computed Tomography (CT) offers a powerful strategy for comprehensive preclinical research. This multimodal approach combines the high sensitivity and real-time feedback of fluorescence imaging with the superior anatomical resolution of MRI and CT, and the quantitative functional information provided by PET.^[5] These application notes provide an overview and detailed protocols for utilizing **FD-1080 free acid** in multimodal imaging settings.

I. FD-1080 in NIR-II Fluorescence Imaging

FD-1080 is exceptionally well-suited for high-resolution imaging of deep-tissue vasculature and tumors.[1][4] Its use in the NIR-II window provides superior clarity and signal-to-background ratios compared to traditional NIR-I imaging.

Quantitative Data Summary: FD-1080 Performance

Parameter	Value	Condition	Reference
Excitation Wavelength	1064 nm	In vivo	[1][4]
Emission Wavelength	1080 nm	In vivo	[1]
Quantum Yield	0.31%	In ethanol	[3][4]
Quantum Yield	5.94%	Complexed with FBS	[3][4]
Hindlimb Vessel SBR	4.32	1064 nm excitation	[3]
Hindlimb Vessel FWHM	0.47 mm	1064 nm excitation	[3]
Sagittal Sinus FWHM	0.65 mm	1064 nm excitation	[3]
Tissue Penetration	> 5 mm	Phantom study	[3]

SBR: Signal-to-Background Ratio; FWHM: Full Width at Half Maximum

Experimental Protocol: In Vivo Vascular Imaging with FD-1080

This protocol describes the use of FD-1080 for high-resolution imaging of blood vessels in a mouse model.

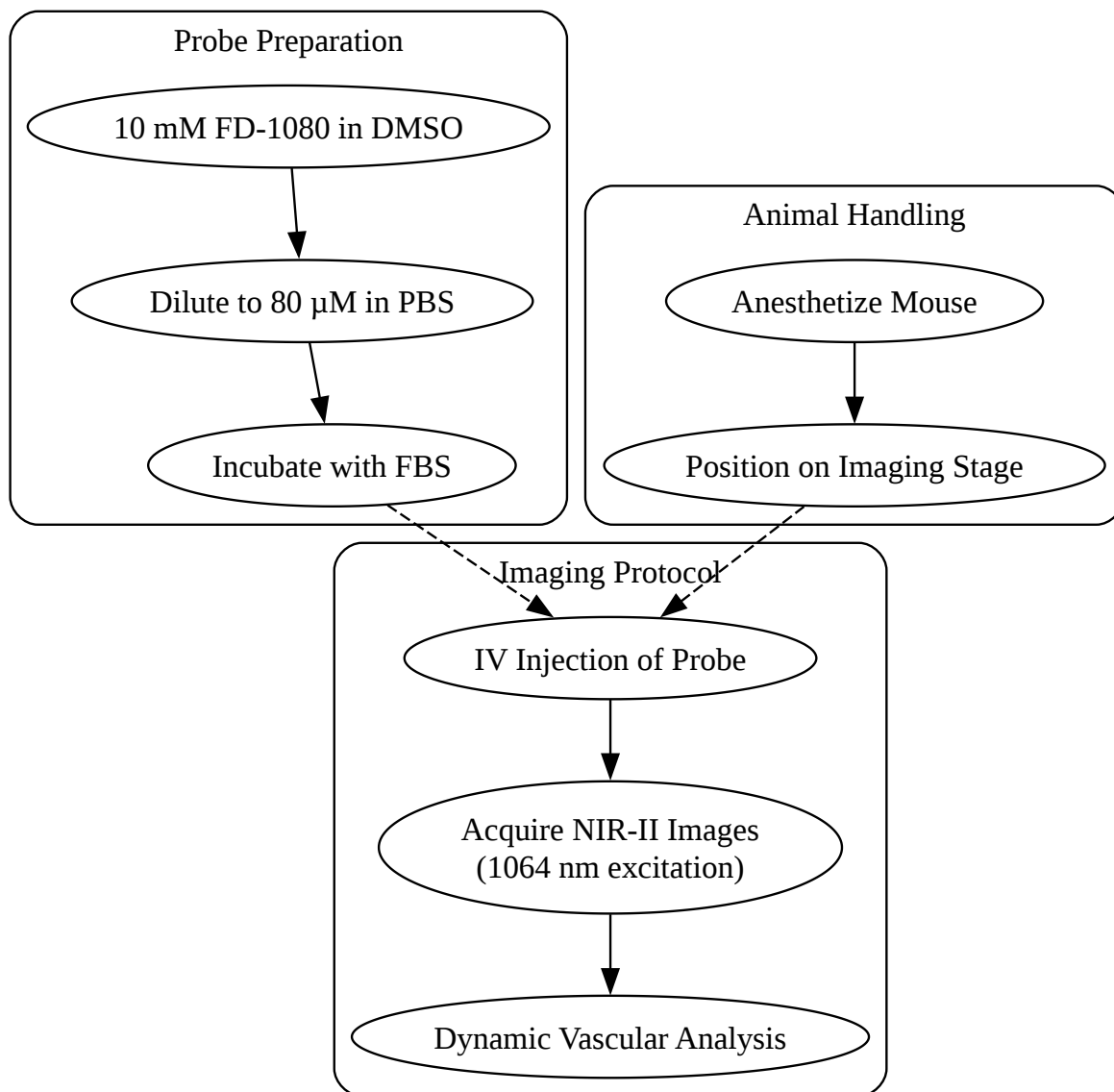
Materials:

- **FD-1080 free acid**
- Dimethyl sulfoxide (DMSO)

- Phosphate-buffered saline (PBS), sterile
- Fetal Bovine Serum (FBS)
- Anesthetic (e.g., isoflurane)
- NIR-II imaging system with a 1064 nm laser and an InGaAs camera

Procedure:

- Probe Preparation:
 - Prepare a 10 mM stock solution of FD-1080 in DMSO. Store at -20°C in the dark.
 - For a working solution, dilute the stock solution to 80 μ M in sterile PBS.
 - To enhance fluorescence, mix the FD-1080 working solution with an equal volume of FBS and incubate for 30 minutes at room temperature to allow for complex formation.
- Animal Preparation:
 - Anesthetize the mouse using isoflurane (2% for induction, 1-1.5% for maintenance).
 - Place the mouse on the imaging stage and maintain its body temperature at 37°C.
- Image Acquisition:
 - Administer 200 μ L of the FD-1080-FBS complex solution via intravenous tail vein injection.
[\[6\]](#)
 - Immediately begin image acquisition using the NIR-II imaging system.
 - Use a 1064 nm laser for excitation and a long-pass filter (e.g., 1100 nm) to collect the emission signal.
 - Acquire images at various time points to observe the dynamic vascular perfusion.



[Click to download full resolution via product page](#)

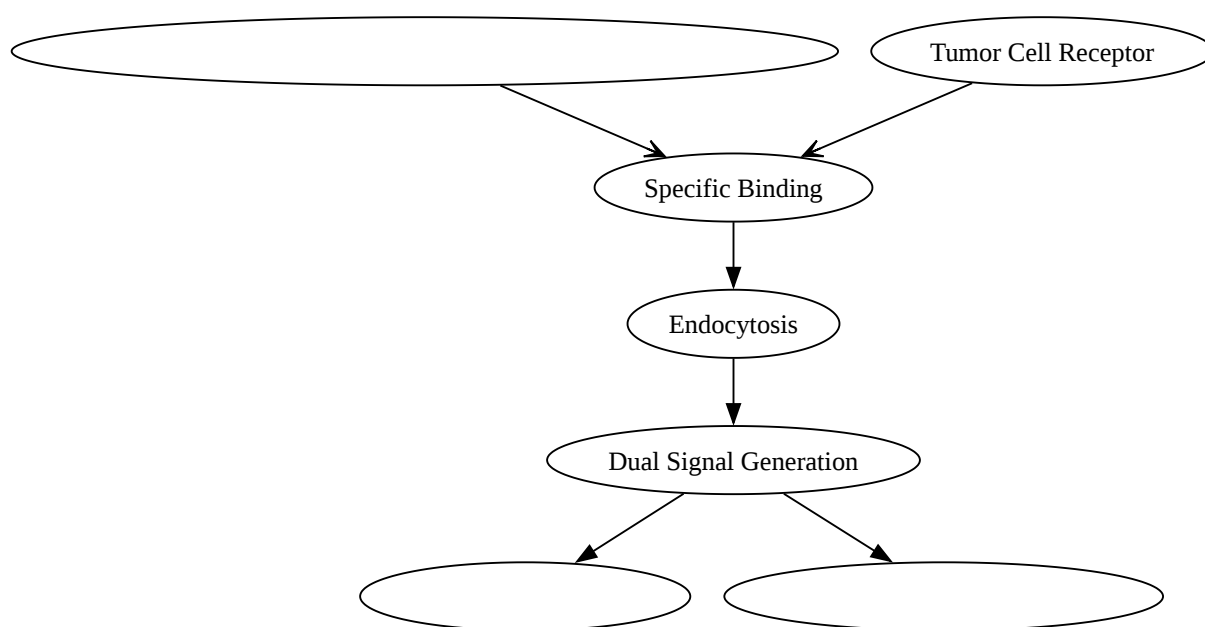
II. Combining FD-1080 with Magnetic Resonance Imaging (MRI)

Combining NIR-II fluorescence with MRI provides the high sensitivity of optical imaging with the excellent soft-tissue contrast and anatomical detail of MRI. This can be achieved by

conjugating FD-1080 to an MRI contrast agent, such as a gadolinium chelate or superparamagnetic iron oxide nanoparticles (SPIONs).

Conceptual Signaling Pathway for a Targeted Dual-Modality Probe

A targeted dual-modality probe can be designed to bind to specific receptors overexpressed on tumor cells.



[Click to download full resolution via product page](#)

Experimental Protocol: Synthesis of an FD-1080-SPION Conjugate (Conceptual)

This protocol outlines a conceptual method for conjugating FD-1080 to SPIONs for dual-modality imaging.

Materials:

- FD-1080 with a reactive group (e.g., NHS ester or maleimide)
- Amine-functionalized SPIONs
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and Sulfo-NHS (N-hydroxysulfosuccinimide)
- Reaction buffer (e.g., PBS or MES buffer)
- Magnetic separation column

Procedure:

- Activate FD-1080: If FD-1080 has a carboxyl group, activate it using EDC/Sulfo-NHS chemistry to form an NHS ester.
- Conjugation:
 - Disperse amine-functionalized SPIONs in the reaction buffer.
 - Add the activated FD-1080 to the SPION suspension.
 - Allow the reaction to proceed for several hours at room temperature with gentle mixing.
- Purification:
 - Purify the FD-1080-SPION conjugates from unreacted FD-1080 using a magnetic separation column.
 - Wash the conjugates multiple times with the reaction buffer.
- Characterization:
 - Confirm conjugation using UV-Vis-NIR spectroscopy to identify the characteristic absorbance peaks of both FD-1080 and SPIONs.
 - Determine the size and morphology of the conjugates using transmission electron microscopy (TEM).

III. Combining FD-1080 with Positron Emission Tomography (PET)

The combination of NIR-II fluorescence and PET imaging allows for whole-body quantitative imaging with high sensitivity (PET) and high-resolution optical imaging for surgical guidance. This is achieved by labeling an FD-1080-containing probe with a positron-emitting radionuclide (e.g., ^{68}Ga , ^{64}Cu , ^{89}Zr).

Experimental Protocol: Radiolabeling of a DOTA-conjugated FD-1080 Probe with ^{68}Ga (Conceptual)

This protocol describes a conceptual method for radiolabeling an FD-1080 probe for PET/NIR-II imaging.

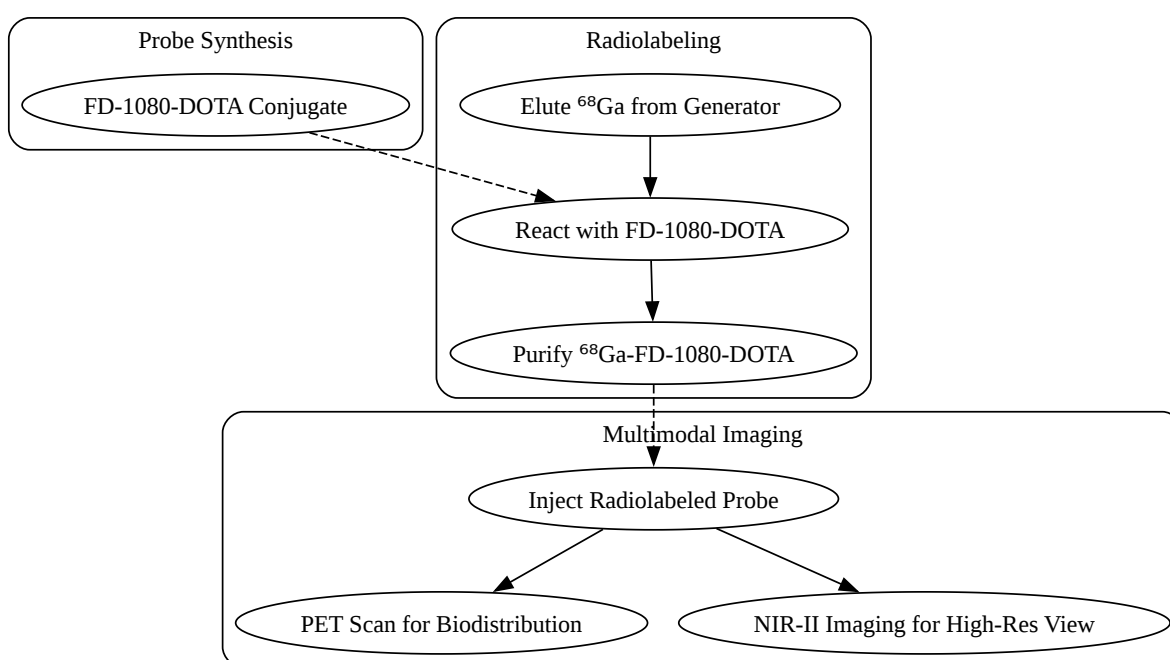
Materials:

- FD-1080 conjugated to a DOTA chelator
- $^{68}\text{Ge}/^{68}\text{Ga}$ generator
- Reaction buffer (e.g., sodium acetate buffer, pH 4.5)
- C18 Sep-Pak cartridge for purification

Procedure:

- Elution of ^{68}Ga : Elute $^{68}\text{GaCl}_3$ from the $^{68}\text{Ge}/^{68}\text{Ga}$ generator using 0.1 M HCl.
- Radiolabeling:
 - Add the DOTA-FD-1080 conjugate to the reaction buffer.
 - Add the $^{68}\text{GaCl}_3$ eluate to the reaction mixture.
 - Heat the reaction at 95°C for 10-15 minutes.
- Purification:

- Purify the ^{68}Ga -DOTA-FD-1080 probe using a C18 Sep-Pak cartridge to remove free ^{68}Ga .
- Quality Control:
 - Determine the radiochemical purity using radio-TLC or radio-HPLC.



[Click to download full resolution via product page](#)

IV. Combining FD-1080 with Computed Tomography (CT)

While FD-1080 itself is not a CT contrast agent, it can be incorporated into nanoparticles that also contain a CT contrast agent, such as iodine or gold nanoparticles. This combination provides the anatomical context of CT with the high sensitivity of NIR-II fluorescence. The

synthesis of such probes would follow similar principles as for MRI contrast agents, involving the co-encapsulation or conjugation of FD-1080 and the CT contrast agent within a nanocarrier.

V. Biodistribution and Pharmacokinetics

Understanding the biodistribution and pharmacokinetics of FD-1080 and its conjugates is crucial for interpreting imaging data and for clinical translation. While specific quantitative data for **FD-1080 free acid** is limited in the public domain, data from similar NIR-II probes can provide valuable insights.

Representative Biodistribution of NIR-II Probes in a Tumor-Bearing Mouse Model

Organ	% Injected Dose per Gram (%ID/g) - Representative Data
Tumor	5 - 15
Liver	10 - 30
Spleen	5 - 15
Kidneys	2 - 10
Lungs	1 - 5
Blood (1h post-injection)	5 - 20

Note: These are representative values for targeted NIR-II probes and can vary significantly based on the probe's size, charge, and targeting moiety.

Protocol for Ex Vivo Biodistribution Analysis

- Image Acquisition: Perform in vivo imaging at desired time points after probe injection.
- Tissue Harvesting: Euthanize the mouse and dissect the major organs (tumor, liver, spleen, kidneys, lungs, heart, muscle, etc.).
- Ex Vivo Imaging: Image the excised organs using the NIR-II imaging system to determine the fluorescence intensity in each organ.

- Quantification:
 - Draw regions of interest (ROIs) around each organ in the images.
 - Measure the average fluorescence intensity within each ROI.
 - Normalize the fluorescence intensity to the weight of the organ to obtain a semi-quantitative measure of biodistribution. For more accurate quantification, a standard curve of the probe in tissue homogenates should be used.

Conclusion

FD-1080 free acid is a powerful NIR-II fluorophore with significant potential for preclinical imaging. Its combination with other imaging modalities like MRI, PET, and CT through the development of multimodal probes can provide a more comprehensive understanding of biological processes. The protocols and data presented here offer a foundation for researchers to design and execute multimodal imaging studies utilizing the unique properties of FD-1080. Further research into the development and characterization of FD-1080-based multimodal probes will be crucial for their translation into clinical applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Recent Progress in NIR-II Contrast Agent for Biological Imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [3. Frontiers | Organic Fluorophores for 1064 nm Excited NIR-II Fluorescence Imaging \[frontiersin.org\]](https://www.frontiersin.org/articles/10.3389/fchem.2021.711111/full)
- [4. An Efficient 1064 nm NIR-II Excitation Fluorescent Molecular Dye for Deep-Tissue High-Resolution Dynamic Bioimaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/35111111/)

- 5. Gadolinium-Chelated Conjugated Polymer-Based Nanotheranostics for Photoacoustic/Magnetic Resonance/NIR-II Fluorescence Imaging-Guided Cancer Photothermal Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. FD-1080 | fluorophore | CAS# 1151666-58-8 | in vivo imaging | InvivoChem [invivochem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Combining FD-1080 Free Acid with Other Imaging Modalities]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552502/docs#application-notes-and-protocols-combining-fd-1080-free-acid-with-other-imaging-modalities]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

